

Resolvin E1: A Comprehensive Technical Guide to its Mechanism of Action in Inflammation

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Compound of Interest

Compound Name: Resolvin E1

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Introduction

Resolvin E1 (RvE1) is a specialized pro-resolving mediator (SPM) derived from the omega-3 fatty acid eicosapentaenoic acid (EPA).^{[1][2][3]} It plays a crucial role in the active resolution of inflammation, a process once thought to be passive. Unlike traditional anti-inflammatory drugs that primarily block pro-inflammatory signals, RvE1 and other SPMs actively orchestrate the return to tissue homeostasis.^{[4][5]} This technical guide provides an in-depth exploration of the core mechanisms of action of RvE1 in inflammation, focusing on its receptor interactions, signaling pathways, and effects on key immune cells.

Core Mechanism of Action

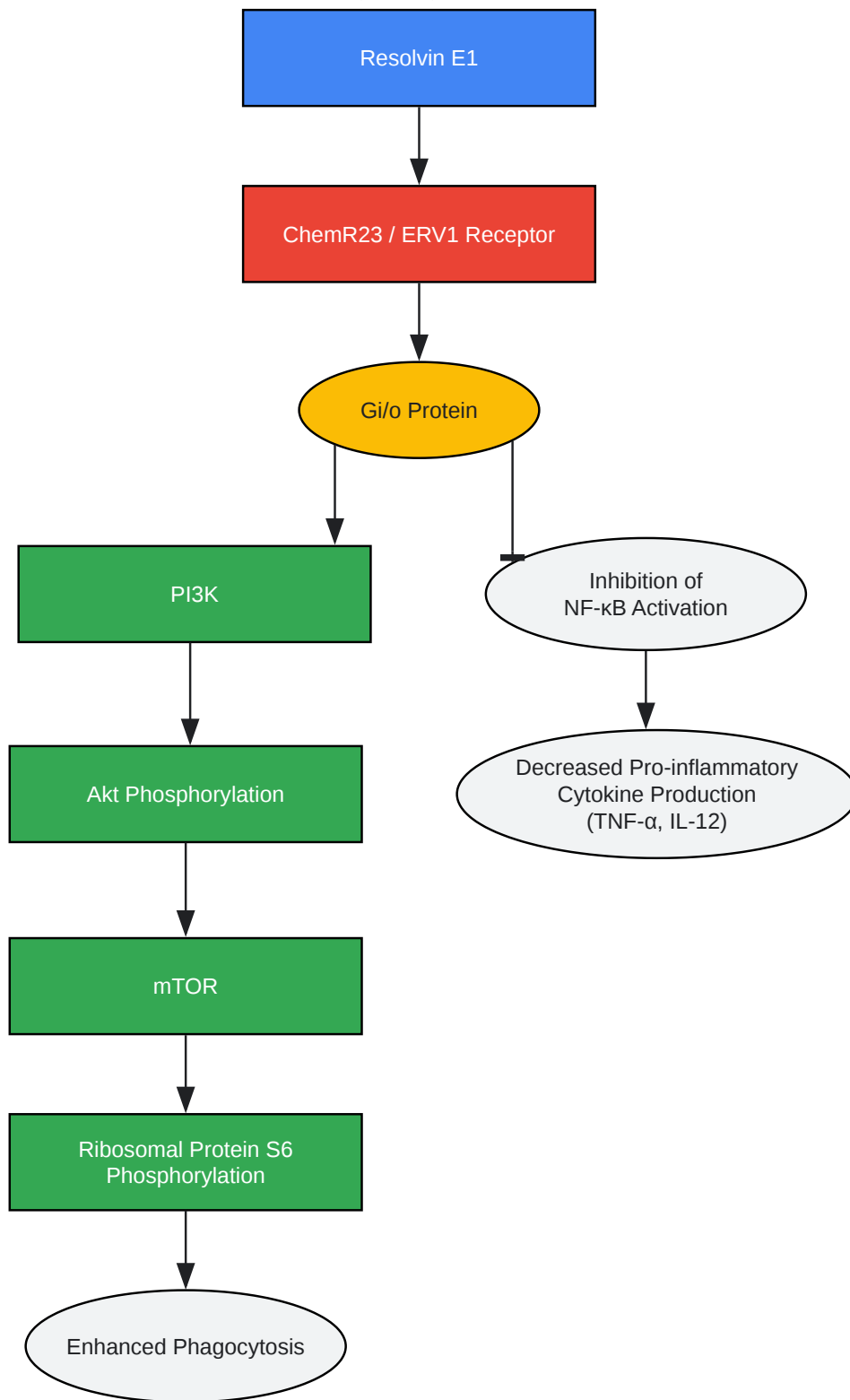
RvE1 exerts its potent pro-resolving and anti-inflammatory effects primarily through its interaction with two distinct G protein-coupled receptors (GPCRs): ChemR23 (also known as ERV1 or CMKLR1) and BLT1, the leukotriene B4 receptor.^{[2][6][7][8]} The differential expression of these receptors on various immune cells allows RvE1 to modulate a wide range of inflammatory responses with high specificity.

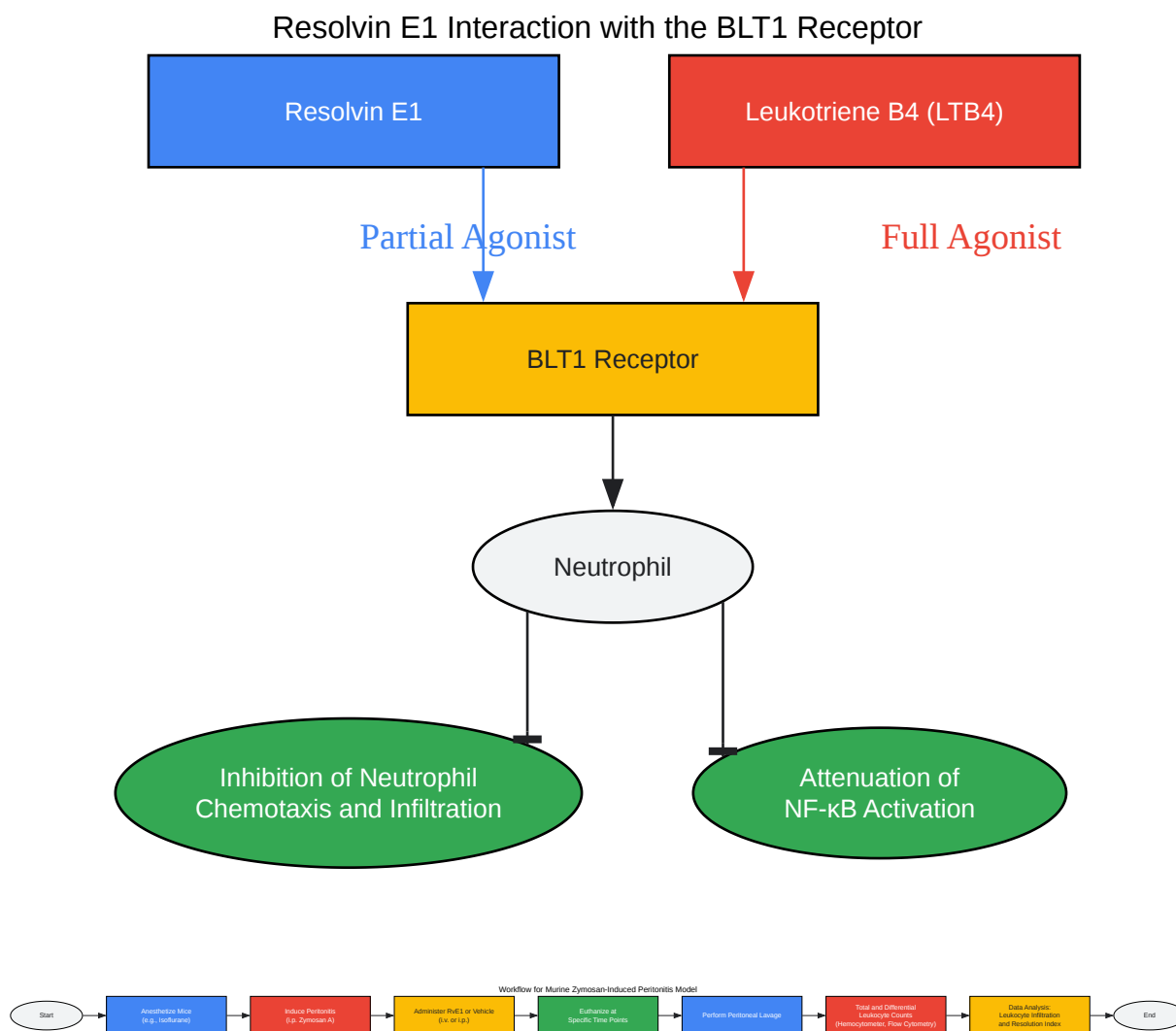
Receptor Interactions and Signaling Pathways

1. ChemR23/ERV1 Signaling:

ChemR23 is considered the primary receptor for RvE1 and is highly expressed on macrophages and dendritic cells.[9] Upon binding to ChemR23, RvE1 initiates a signaling cascade that leads to several key anti-inflammatory and pro-resolving outcomes.[10][11][12][13] This includes the inhibition of pro-inflammatory cytokine production, such as TNF- α and IL-12, and the enhancement of phagocytosis of apoptotic neutrophils and cellular debris by macrophages.[14][15][16] The signaling cascade involves the phosphorylation of Akt and the ribosomal protein S6, which are crucial for these cellular responses.[10]

Resolvin E1 Signaling via ChemR23/ERV1





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